LC-MS/MS protocol for 3-hydroxybutyrylcarnitine quantification

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Compound of Interest		
Compound Name:	*3-Hydroxybutyrylcarnitine Hydrochloride*	
Cat. No.:	*B1159854*	*Get Quote*

Application Note: Isobar-Resolved Quantitation of 3-Hydroxybutyrylcarnitine via LC-MS/MS

Abstract

This protocol details a robust LC-MS/MS methodology for the quantification of 3-hydroxybutyrylcarnitine (3-HB-Carnitine) in biological matrices.[1][2] As a primary biomarker for Short-Chain L-3-Hydroxyacyl-CoA Dehydrogenase (SCHAD) deficiency and a critical indicator of ketosis and insulin resistance, accurate measurement is essential. This guide addresses the specific analytical challenge of separating 3-HB-Carnitine from its isobaric isomer, 3-hydroxyisobutyrylcarnitine, utilizing a high-efficiency C18 chromatographic separation without the need for derivatization, ensuring high throughput and data integrity.

Introduction & Biological Context

3-Hydroxybutyrylcarnitine (C4-OH) is an acylcarnitine intermediate generated during the

-oxidation of fatty acids. It accumulates specifically when the conversion of acetoacetyl-CoA to 3-hydroxybutyryl-CoA is disrupted or during states of high ketogenic flux.

Clinical Significance:

- SCHAD Deficiency: A rare fatty acid oxidation disorder where 3-HB-Carnitine levels are pathologically elevated due to mutations in the HADH gene.[3]

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- Insulin Resistance & Ketosis: 3-HB-Carnitine serves as a dynamic marker for mitochondrial overload and incomplete fatty acid oxidation in Type 2 Diabetes research.

The Analytical Challenge: Isobaric Interference The primary hurdle in C4-OH quantification is the presence of 3-hydroxyisobutyrylcarnitine, a structural isomer derived from Valine catabolism. Both share the precursor mass (

248.1) and the primary product ion (

85.1).[4] Failure to chromatographically separate these species leads to false positives in SCHAD screening and inaccurate metabolic flux data.

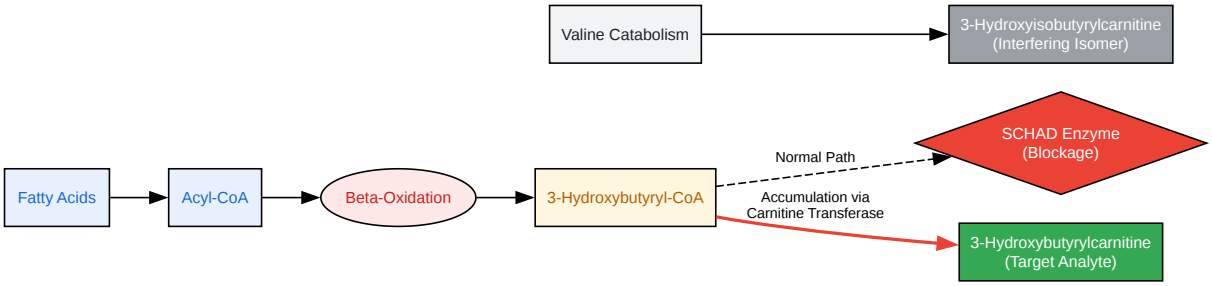

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Figure 1: Metabolic origin of 3-HB-Carnitine and its isobaric interference.[5]

Materials & Reagents

Standards:

- Analyte: 3-Hydroxybutyryl-L-carnitine (Sigma-Aldrich or equivalent).
- Internal Standard (IS): 3-Hydroxybutyryl-L-carnitine-[d3] (methyl-d3).
  - Note: If specific d3-C4-OH is unavailable, d3-Butyrylcarnitine (C4) can be used as a surrogate, though retention time matching will be less precise.

Solvents (LC-MS Grade):

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- Water (

)
- Methanol (MeOH)
- Acetonitrile (ACN)
- Formic Acid (FA)
- Ammonium Acetate (

)

Sample Preparation Protocol

Methodology: Protein Precipitation (PPT). Rationale: Acylcarnitines are highly polar and water-soluble. Liquid-Liquid Extraction (LLE) is generally poor for recovery. PPT offers high recovery and simplicity.[4]

Step-by-Step Workflow:

- Thawing: Thaw plasma/serum samples on ice. Vortex for 10 seconds.
- Aliquot: Transfer 50 µL of sample into a 1.5 mL Eppendorf tube or 96-well plate.
- IS Addition: Add 10 µL of Internal Standard working solution (e.g., 1 µM d3-C4-OH in MeOH).
- Precipitation: Add 300 µL of ice-cold Methanol (containing 0.1% Formic Acid).
  - Ratio: 1:6 (Sample:Solvent) ensures complete protein removal.
- Vortex: Vortex vigorously for 30 seconds.
- Incubation: Keep at -20°C for 20 minutes to aid precipitation.
- Centrifugation: Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Supernatant Transfer: Transfer 200 µL of the supernatant to a clean vial/plate.

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- Drying (Optional but Recommended): Evaporate to dryness under Nitrogen at 40°C to concentrate the sample.
- Reconstitution: Reconstitute in 100 µL of Mobile Phase A (Water + 0.1% FA).
  - Critical: Reconstituting in high aqueous content ensures good peak shape on the C18 column.

LC-MS/MS Conditions

Chromatography (LC)

- System: UHPLC (e.g., Agilent 1290, Waters Acquity).
- Column:Agilent Zorbax Eclipse XDB-C18 (100 mm x 2.1 mm, 1.8 µm) or Waters HSS T3 (for enhanced polar retention).
- Temperature: 40°C.
- Flow Rate: 0.4 mL/min.

Mobile Phases:

- A: Water + 0.1% Formic Acid + 5 mM Ammonium Acetate.
- B: Methanol + 0.1% Formic Acid.

Gradient Profile:

- Objective: Shallow gradient at the start to separate the polar isomers.

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Time (min)	% B	Event
0.00	2	Initial Hold (Loading)
1.00	2	Isocratic Hold
8.00	60	Linear Ramp (Separation)
8.10	98	Wash
10.00	98	Wash Hold
10.10	2	Re-equilibration
13.00	2	End

Mass Spectrometry (MS)

- Ionization: Electrospray Ionization (ESI), Positive Mode.[5][6]
- Scan Type: Multiple Reaction Monitoring (MRM).[7]

MRM Transitions:

Analyte	Precursor ( )	Product ( )	Dwell (ms)	CE (V)	Role
3-HB-Carnitine	248.1	85.1	50	25	Quantifier
3-HB-Carnitine	248.1	60.1	50	35	Qualifier
d3-3-HB-Carnitine	251.1	85.1	50	25	Internal Standard
3-OH-Isobutyrylcarnitine	248.1	85.1	50	25	Monitor for Separation

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- Note: The product ion

  85 corresponds to the characteristic +CH2-CH=CH-COOH fragment common to acylcarnitines.

Method Validation & Quality Control

To ensure data trustworthiness (E-E-A-T), the method must be validated against the following criteria:

- Isomer Separation (System Suitability):
  - Inject a mixture of 3-hydroxybutyrylcarnitine and 3-hydroxyisobutyrylcarnitine.
  - Requirement: Baseline resolution (

).
  - Observation: The branched isomer (Isobutyryl) typically elutes earlier than the straight-chain (Butyryl) on C18 columns.[8]
- Linearity:
  - Range: 0.05 µM to 50 µM.
  - using

    weighting.
- Precision & Accuracy:
  - Intra-day/Inter-day CV < 15%.
  - Accuracy within 85-115%.
- Matrix Effect:
  - Compare post-extraction spike vs. neat standard.
  - Acceptable range: 80-120%.

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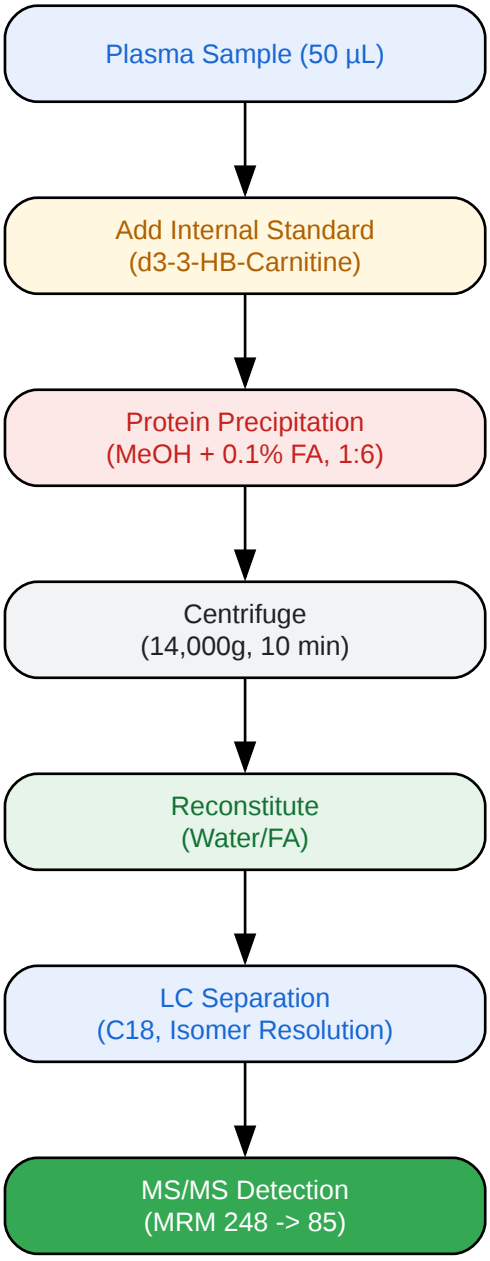

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Figure 2: Analytical workflow for 3-HB-Carnitine quantification.

Troubleshooting & Optimization

- Issue: Co-elution of Isomers.
  - Solution: Lower the initial organic % (e.g., start at 0-1% B) or lower the column temperature to 30°C to increase stationary phase interaction.

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- Issue: Low Sensitivity.
  - Solution: Switch to the Butylation Method. Derivatization with Butanol-HCl converts the carboxyl group to a butyl ester.
  - Effect: Increases hydrophobicity (better LC retention/desolvation) and shifts mass to

    304

    85. This is the gold standard for newborn screening but adds sample prep complexity.
- Issue: Carryover.
  - Solution: Acylcarnitines can stick to metallic surfaces. Use a needle wash of 50:50 MeOH:Isopropanol + 0.1% FA.

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